

An In-depth Technical Guide to 2-Cyano-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyano-3-fluoropyridine

Cat. No.: B1310978

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular and physical properties of **2-Cyano-3-fluoropyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. This document outlines its chemical formula, molecular weight, and other critical data, alongside a detailed experimental protocol for its synthesis and purification.

Core Molecular and Physical Properties

2-Cyano-3-fluoropyridine, also known as 3-fluoropyridine-2-carbonitrile, is a heterocyclic compound with the chemical formula $C_6H_3FN_2$.^{[1][2]} Its structure, featuring a pyridine ring substituted with a cyano group at the 2-position and a fluorine atom at the 3-position, makes it a versatile building block in organic synthesis.^[2]

The quantitative properties of **2-Cyano-3-fluoropyridine** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C6H3FN2
Molecular Weight	122.10 g/mol
CAS Number	97509-75-6
Appearance	White to yellow to pale brown solid or light yellow liquid
Melting Point	27-32 °C
Boiling Point	205.9 ± 20.0 °C at 760 mmHg
Density	1.2 ± 0.1 g/cm ³
Flash Point	78.3 ± 21.8 °C
Purity (Assay by GC/HPLC)	≥97.0% - 99.3%

Experimental Protocols

The following section details a common method for the synthesis of **2-Cyano-3-fluoropyridine**.

Synthesis of 2-Cyano-3-fluoropyridine from 2-Cyano-3-chloropyridine

This protocol describes the synthesis of **2-Cyano-3-fluoropyridine** via a nucleophilic aromatic substitution reaction using 2-cyano-3-chloropyridine and potassium fluoride.

Materials:

- 2-cyano-3-chloropyridine (1 g, 7.22 mmol)
- Potassium fluoride (1.26 g, 21.68 mmol)
- 1-methyl-2-pyrrolidinone (25 mL)
- Ethyl acetate

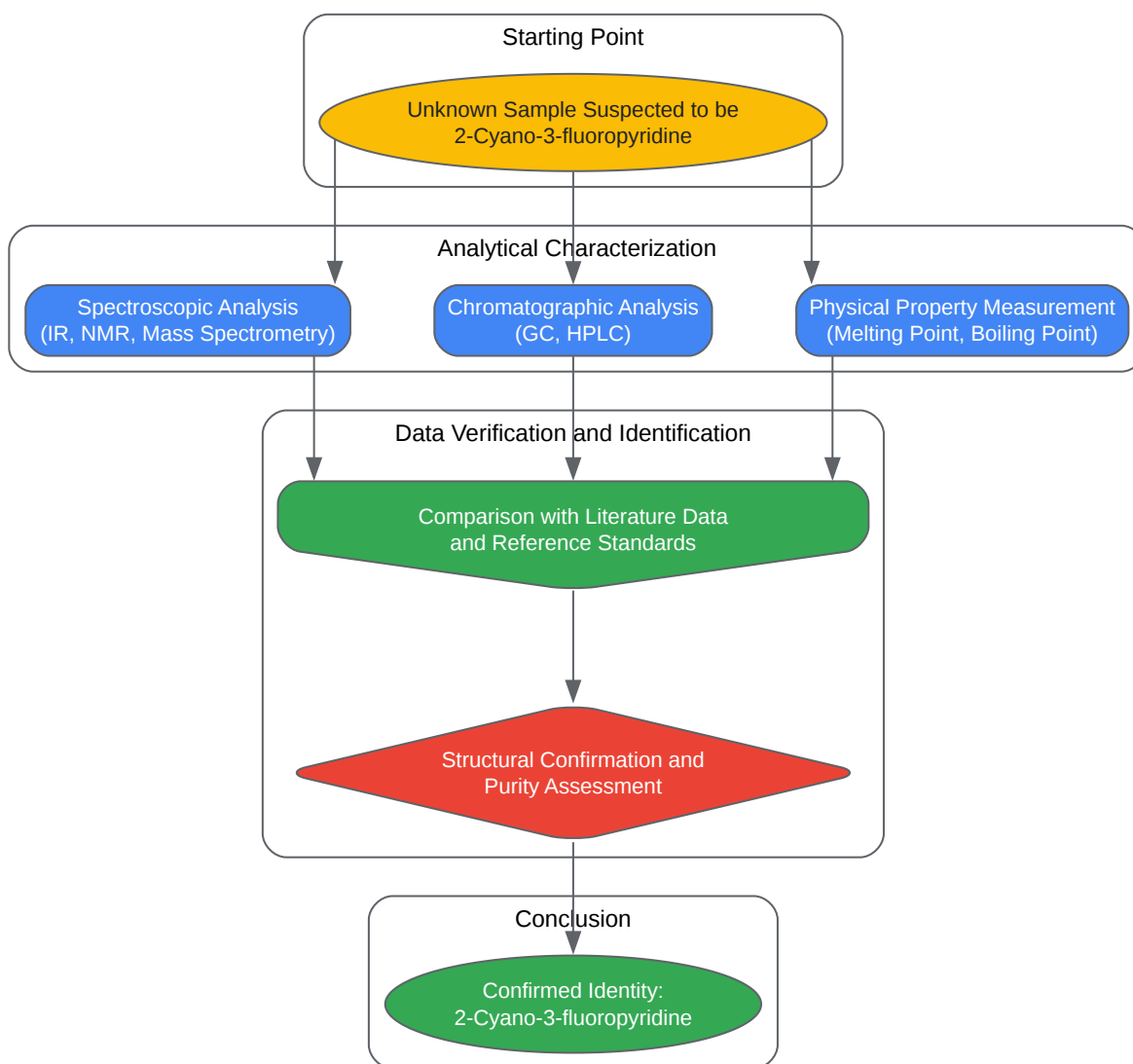
- Water
- Brine
- Silica gel for column chromatography

Procedure:

- A solution of 2-cyano-3-chloropyridine (1 g, 7.22 mmol) in 1-methyl-2-pyrrolidinone (25 mL) is prepared in a suitable reaction vessel.[3]
- Potassium fluoride (1.26 g, 21.68 mmol) is added to the solution.[3]
- The reaction mixture is heated at reflux for 18 hours.[3]
- After the reaction is complete, the mixture is cooled to room temperature.[3]
- The cooled reaction mixture is diluted with ethyl acetate.[3]
- The organic layer is extracted with water and then with brine.[3]
- The organic phase is dried over anhydrous sodium sulfate and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by silica gel chromatography to afford **2-cyano-3-fluoropyridine**. [3]

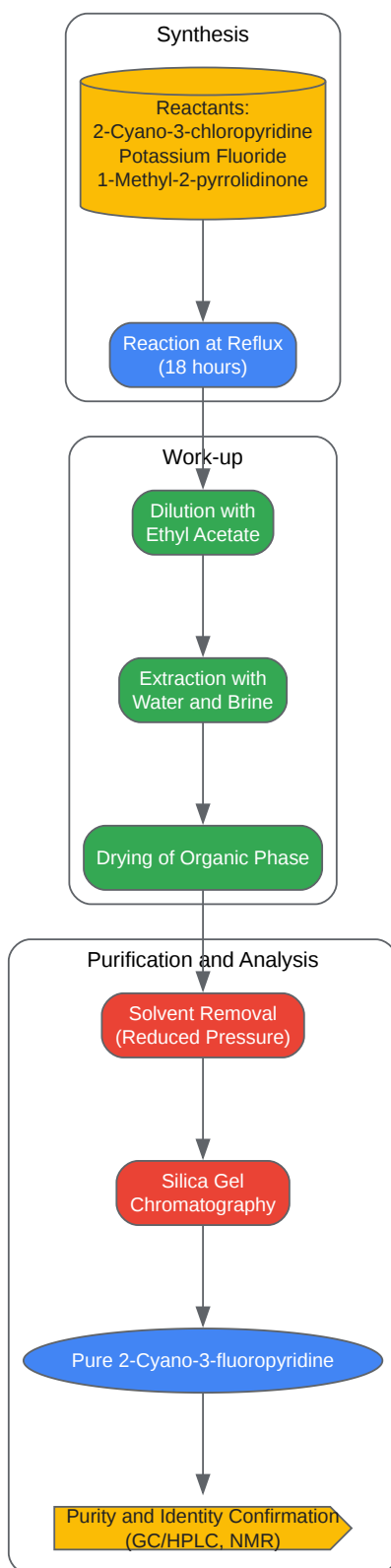
Logical and Experimental Workflows

The following diagrams illustrate the logical workflow for compound characterization and a typical experimental workflow for the synthesis of **2-Cyano-3-fluoropyridine**.



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Caption: Logical workflow for the identification and characterization of **2-Cyano-3-fluoropyridine**.



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Caption: Experimental workflow for the synthesis and purification of **2-Cyano-3-fluoropyridine**.

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